

Safety and handling precautions for Direct Red 80 dye.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Direct Red 80

Cat. No.: B10828323

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of Direct Red 80

This guide provides comprehensive safety and handling information for **Direct Red 80** (C.I. 35780; CAS No. 2610-10-8), a polyazo dye. The information is intended for researchers, scientists, and drug development professionals who may work with this substance.

Chemical and Physical Properties

Direct Red 80 is a reddish-brown to purple powder.^{[1][2]} It is soluble in water, with solubility increasing at higher temperatures (30 g/L at 60°C and 50 g/L at 97°C).^{[3][4]} The dye is also soluble in ethanol and ethylene glycol ether but is difficult to dissolve or insoluble in other organic solvents.^[2]

Property	Value	Reference
CAS Number	2610-10-8	
Molecular Formula	C ₄₅ H ₂₆ N ₁₀ Na ₆ O ₂₁ S ₆	
Molecular Weight	1373.08 g/mol	
Appearance	Reddish-brown to purple powder	
Solubility	Soluble in water and ethanol	

Hazard Identification and Toxicological Information

Direct Red 80 presents several potential health hazards. It may cause skin and eye irritation, and its dust can irritate the respiratory tract. Ingestion may lead to gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea. Some sources suggest possible risks of irreversible effects, and mutagenicity data has been reported. However, it is important to note that some reports indicate it does not meet GHS hazard criteria.

Acute Toxicity

Specific quantitative data on acute toxicity, such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%), for **Direct Red 80** are not readily available in published literature. One safety data sheet explicitly states that these values are unlisted in the Registry of Toxic Effects of Chemical Substances (RTECS).

Irritation and Sensitization

- **Skin Irritation:** Causes skin irritation. Prolonged or repeated contact may lead to irritation, especially in sensitive individuals.
- **Eye Irritation:** Causes serious eye irritation. Dust may cause inflammation.
- **Respiratory Irritation:** May cause respiratory irritation. The dust is irritating to the mucous membranes and upper respiratory tract.

Carcinogenicity, Mutagenicity, and Teratogenicity

- **Carcinogenicity:** Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.
- **Mutagenicity:** Mutagenicity data has been reported.
- **Teratogenicity:** No information is available.

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Minimize dust generation and accumulation.
- Avoid contact with skin, eyes, and clothing.
- Avoid ingestion and inhalation.
- Wash hands thoroughly after handling.
- Remove and wash contaminated clothing before reuse.

Storage

- Store in a cool, dry, well-ventilated area.
- Keep containers tightly closed.
- Store away from incompatible materials such as strong oxidizing and reducing agents.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Direct Red 80**:

PPE Type	Specification
Eye Protection	Chemical safety goggles or glasses.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to minimize skin contact.
Respiratory Protection	An approved respirator should be worn when dust generation is likely.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Skin Contact	Flush skin with plenty of soap and water. Get medical aid if irritation develops or persists.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical attention immediately.

Accidental Release and Disposal

Accidental Release

In case of a spill, immediately clean it up while observing precautions in the protective equipment section. Avoid generating dusty conditions. Vacuum or sweep up the material and place it into a suitable disposal container.

Disposal

Dispose of waste and contaminated materials in accordance with all applicable local, state, and federal regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

Experimental Protocols

While specific safety assessment studies for **Direct Red 80** are not readily available, the following are descriptions of standard experimental protocols that would be used to evaluate the potential hazards of a substance like **Direct Red 80**.

Skin Irritation Testing (Based on OECD Guideline 439)

This in vitro test method uses a reconstituted human epidermis (RhE) model to assess skin irritation potential.

- **Tissue Preparation:** Three-dimensional RhE tissue models, which mimic the properties of the human epidermis, are used.
- **Test Substance Application:** The test substance (**Direct Red 80**) is applied topically to the surface of the RhE tissue. A negative control (e.g., phosphate-buffered saline) and a positive control (e.g., 5% sodium dodecyl sulfate) are also tested in parallel.
- **Incubation:** The treated tissues are incubated for a specific period (e.g., 60 minutes) at 37°C.
- **Rinsing and Post-Incubation:** After the exposure period, the tissues are thoroughly rinsed to remove the test substance and then transferred to fresh culture medium for a post-incubation period (e.g., 42 hours).
- **Viability Assessment:** Cell viability is measured using a quantitative assay, most commonly the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a blue formazan product, which is then extracted. The amount of formazan is measured spectrophotometrically.
- **Data Interpretation:** The viability of the test substance-treated tissues is expressed as a percentage of the negative control. A substance is identified as a skin irritant if the mean tissue viability is reduced below a defined threshold (typically $\leq 50\%$).

Eye Irritation Testing (Based on Bovine Corneal Opacity and Permeability - BCOP - OECD Guideline 437)

This ex vivo method uses corneas from cattle to assess the potential for a substance to cause severe eye damage.

- **Cornea Preparation:** Bovine corneas are obtained from an abattoir, dissected, and mounted in a specialized holder.

- **Test Substance Application:** The test substance is applied to the epithelial surface of the cornea. A negative control (saline) and a positive control (e.g., ethanol) are also tested.
- **Incubation and Rinsing:** The corneas are incubated with the test substance for a defined period, after which they are rinsed.
- **Opacity Measurement:** The opacity of each cornea is measured using an opacitometer, which quantifies the amount of light that can pass through the cornea.
- **Permeability Measurement:** After the opacity measurement, the permeability of the cornea is assessed by applying sodium fluorescein dye to the epithelial side and measuring the amount that passes through to the endothelial side over a set time period using a spectrophotometer.
- **Data Interpretation:** An In Vitro Irritancy Score (IVIS) is calculated based on the mean opacity and permeability values. This score is used to classify the substance's eye irritation potential.

Bacterial Reverse Mutation Test (Ames Test - OECD Guideline 471)

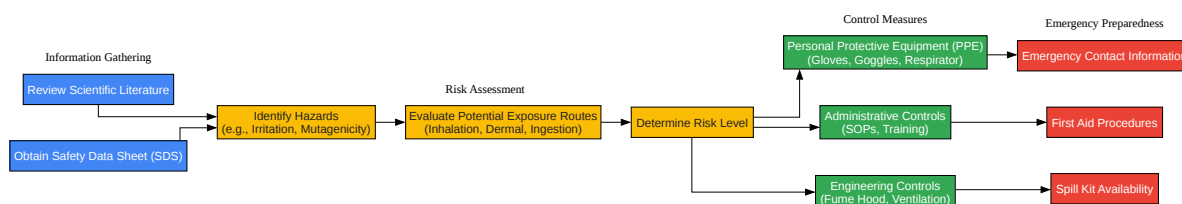
This in vitro test is used to assess the mutagenic potential of a substance by its ability to induce reverse mutations in several strains of *Salmonella typhimurium*.

- **Bacterial Strains:** A set of histidine-dependent *S. typhimurium* strains are used. These strains have different mutations in the genes involved in histidine synthesis and are designed to detect various types of mutagens.
- **Metabolic Activation:** The test is performed both with and without a mammalian metabolic activation system (S9 fraction from rat liver) to account for metabolites that may be mutagenic.
- **Exposure:** The bacterial strains are exposed to the test substance at various concentrations, along with the necessary controls (negative, solvent, and positive controls for each strain with and without S9). This is typically done using either the plate incorporation method or the pre-incubation method.
- **Incubation:** The treated plates are incubated for 48-72 hours at 37°C.

- Scoring: The number of revertant colonies (colonies that have regained the ability to synthesize histidine) on each plate is counted.
- Data Interpretation: The substance is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies over the background level and this increase is reproducible.

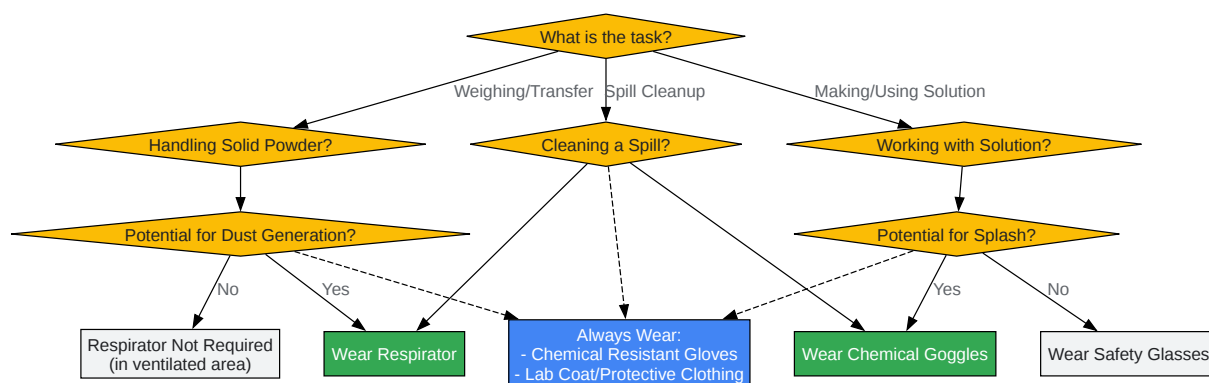
Visualizations

The following diagrams illustrate key logical workflows for the safe handling of chemical substances like **Direct Red 80**.



[Click to download full resolution via product page](#)

Caption: Workflow for Hazard Communication and Risk Assessment.



[Click to download full resolution via product page](#)

Caption: Decision Tree for Selecting Appropriate Personal Protective Equipment (PPE).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Direct Red 80 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. download.basf.com [download.basf.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. gyansanchay.csjmu.ac.in [gyansanchay.csjmu.ac.in]
- To cite this document: BenchChem. [Safety and handling precautions for Direct Red 80 dye.]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b10828323#safety-and-handling-precautions-for-direct-red-80-dye>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com